

An In-depth Technical Guide on (2-Chloro-5-methylphenyl)methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (2-Chloro-5-methylphenyl)methanol

CAS No.: 89981-57-7

Cat. No.: B1429583

[Get Quote](#)

CAS Number: 89981-57-7

This technical guide provides a comprehensive overview of **(2-Chloro-5-methylphenyl)methanol**, intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document delves into the compound's chemical properties, outlines a robust synthesis protocol, details methods for its purification and characterization, and discusses essential safety and handling procedures.

Introduction and Chemical Identity

(2-Chloro-5-methylphenyl)methanol is a substituted aromatic alcohol. Its structure features a benzene ring substituted with a chlorine atom at position 2, a methyl group at position 5, and a hydroxymethyl ($-\text{CH}_2\text{OH}$) group at position 1. This specific substitution pattern makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Understanding its chemical behavior and having reliable methods for its synthesis and characterization are crucial for its effective utilization in research and development.

Chemical Structure:

Figure 1: Chemical structure of **(2-Chloro-5-methylphenyl)methanol**.

Physicochemical and Spectral Data Summary:

The following table summarizes key physicochemical and predicted spectral data for **(2-Chloro-5-methylphenyl)methanol**. It is important to note that while the molecular formula and weight are definitive, some physical properties like melting and boiling points are not widely reported and are therefore estimated based on similar compounds.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ ClO	[1]
Molecular Weight	156.61 g/mol	[1]
CAS Number	89981-57-7	[1][2][3][4]
Appearance	Expected to be a colorless to pale yellow liquid or low-melting solid	General knowledge
Melting Point	Not widely reported; likely a low-melting solid	
Boiling Point	Not widely reported; estimated to be >200 °C at atmospheric pressure	
SMILES	<chem>OCC1=CC(C)=CC=C1Cl</chem>	[1]
InChIKey	Not readily available	

Synthesis of (2-Chloro-5-methylphenyl)methanol

The most direct and common method for the synthesis of **(2-Chloro-5-methylphenyl)methanol** is the reduction of the corresponding aldehyde, 2-chloro-5-methylbenzaldehyde. This transformation can be efficiently achieved using a variety of

reducing agents. Sodium borohydride (NaBH_4) in an alcoholic solvent is a mild and effective choice for this purpose, offering high yields and operational simplicity.

Causality Behind Experimental Choices

The choice of sodium borohydride is predicated on its chemoselectivity. It readily reduces aldehydes and ketones without affecting other potentially reducible functional groups that might be present in more complex substrates. Methanol or ethanol are excellent solvents for this reaction as they are polar enough to dissolve both the aldehyde and the borohydride salt, and they also act as a proton source during the workup phase. The reaction is typically performed at a reduced temperature ($0-5\text{ }^\circ\text{C}$) initially to control the exothermic reaction rate and then allowed to proceed at room temperature to ensure completion.

Visualized Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **(2-Chloro-5-methylphenyl)methanol**.

Detailed Experimental Protocol

Protocol 1: Reduction of 2-Chloro-5-methylbenzaldehyde

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer, dissolve 2-chloro-5-methylbenzaldehyde (10.0 g, 64.7 mmol) in methanol (100 mL).
- **Reduction:** Cool the solution to $0-5\text{ }^\circ\text{C}$ using an ice bath. To this stirred solution, add sodium borohydride (1.47 g, 38.8 mmol) portion-wise over 30 minutes, ensuring the temperature remains below $10\text{ }^\circ\text{C}$.
- **Reaction Monitoring:** After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 2-3 hours. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) until the starting aldehyde is consumed.

- **Work-up:** Carefully quench the reaction by the slow addition of 1 M hydrochloric acid (HCl) until the pH of the solution is ~7. This will neutralize the excess sodium borohydride and the resulting borate esters.
- **Extraction:** Concentrate the reaction mixture under reduced pressure to remove most of the methanol. Add deionized water (50 mL) to the residue and extract the product with ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic layers, wash with brine (50 mL), and dry over anhydrous sodium sulfate. Filter the solution and concentrate under reduced pressure to obtain the crude product. The crude **(2-Chloro-5-methylphenyl)methanol** can be purified by flash column chromatography on silica gel.

Purification

Purification of the crude product is essential to remove any unreacted starting material, by-products, and residual reagents. Flash column chromatography is a highly effective technique for this purpose.

Rationale for Chromatographic Conditions

The choice of eluent system for column chromatography is critical for achieving good separation. A mixture of hexane and ethyl acetate is commonly used for the purification of moderately polar compounds like benzyl alcohols. The optimal ratio of these solvents is typically determined by preliminary TLC analysis. A less polar solvent system (higher hexane content) will elute non-polar impurities first, while a more polar system (higher ethyl acetate content) will be required to elute the desired, more polar alcohol.

Step-by-Step Column Chromatography Protocol

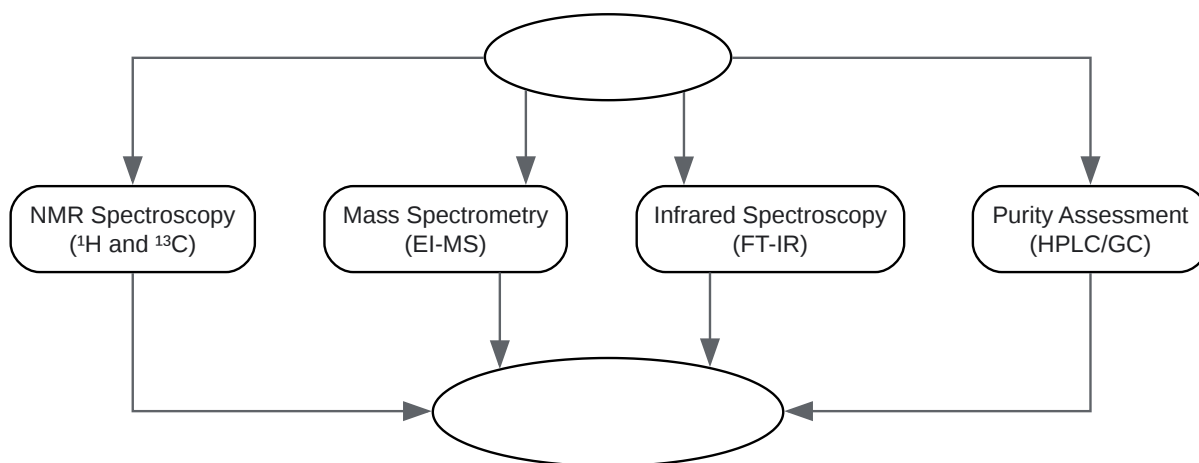
- **Column Preparation:** Prepare a slurry of silica gel (60-120 mesh) in hexane and pack it into a glass column of appropriate size.
- **Sample Loading:** Dissolve the crude product in a minimal amount of dichloromethane and adsorb it onto a small amount of silica gel. After evaporating the solvent, carefully load the dry silica-adsorbed sample onto the top of the prepared column.

- **Elution:** Begin elution with a non-polar solvent system (e.g., 95:5 hexane/ethyl acetate). Gradually increase the polarity of the eluent (e.g., to 90:10, then 80:20 hexane/ethyl acetate) to facilitate the elution of the product.
- **Fraction Collection:** Collect fractions of the eluate in test tubes.
- **Analysis:** Analyze the collected fractions by TLC to identify those containing the pure product.
- **Isolation:** Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **(2-Chloro-5-methylphenyl)methanol**.

Analytical Characterization

The identity and purity of the synthesized **(2-Chloro-5-methylphenyl)methanol** must be confirmed using various spectroscopic techniques.

Visualized Characterization Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the analytical characterization of the product.

Expected Spectroscopic Data

The following are the expected spectroscopic characteristics for **(2-Chloro-5-methylphenyl)methanol** based on its structure and data from analogous compounds.

¹H NMR Spectroscopy (Predicted):

- Aromatic Protons: Signals in the range of δ 7.0-7.4 ppm. The substitution pattern will lead to a complex splitting pattern.
- Methylene Protons (-CH₂OH): A singlet at approximately δ 4.5-4.7 ppm.
- Hydroxyl Proton (-OH): A broad singlet, the chemical shift of which is concentration and solvent dependent, typically between δ 1.5-3.0 ppm.
- Methyl Protons (-CH₃): A singlet at approximately δ 2.3 ppm.

¹³C NMR Spectroscopy (Predicted):

- Aromatic Carbons: Multiple signals in the range of δ 125-140 ppm.
- Methylene Carbon (-CH₂OH): A signal around δ 63-65 ppm.
- Methyl Carbon (-CH₃): A signal around δ 20-22 ppm.

Mass Spectrometry (EI-MS):

- Molecular Ion (M⁺): A peak at m/z 156, with a characteristic M+2 peak at m/z 158 in an approximate 3:1 ratio, indicative of the presence of one chlorine atom.
- Major Fragments: Loss of the hydroxyl group (-OH) to give a fragment at m/z 139. Loss of the entire hydroxymethyl group (-CH₂OH) to give a fragment at m/z 125.

Infrared (IR) Spectroscopy:

- O-H Stretch: A broad absorption band in the region of 3200-3500 cm⁻¹, characteristic of an alcohol.
- C-H Stretch (Aromatic): Peaks just above 3000 cm⁻¹.

- C-H Stretch (Aliphatic): Peaks just below 3000 cm^{-1} .
- C=C Stretch (Aromatic): Peaks in the region of $1450\text{-}1600\text{ cm}^{-1}$.
- C-O Stretch: A strong absorption band in the region of $1000\text{-}1100\text{ cm}^{-1}$.
- C-Cl Stretch: An absorption in the fingerprint region, typically around $700\text{-}800\text{ cm}^{-1}$.

Safety and Handling

(2-Chloro-5-methylphenyl)methanol is a chlorinated organic compound and should be handled with appropriate safety precautions. While specific toxicity data for this compound is not readily available, it is prudent to treat it as potentially hazardous.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat when handling this compound.
- Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors.
- Handling: Avoid contact with skin and eyes. In case of contact, flush the affected area with copious amounts of water.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Applications

Substituted benzyl alcohols like **(2-Chloro-5-methylphenyl)methanol** are versatile building blocks in organic synthesis. They can be used as precursors for:

- Pharmaceutical Intermediates: The functional groups present allow for further elaboration into more complex, biologically active molecules.
- Agrochemicals: As a starting material for the synthesis of novel pesticides and herbicides.

- Fine Chemicals: Used in the synthesis of specialty chemicals and materials.

Conclusion

This technical guide provides a detailed framework for the synthesis, purification, and characterization of **(2-Chloro-5-methylphenyl)methanol**. By following the outlined protocols and safety guidelines, researchers can confidently prepare and utilize this compound in their synthetic endeavors. The provided extrapolated spectroscopic data serves as a valuable reference for the confirmation of its identity.

References

- Safety Data Sheet for Methanol. (2015). Solvents & Petroleum Service, Inc.
- Safety Data Sheet for a related chlorinated aromatic compound. (2024). CymitQuimica.
- PubChem Entry for 2-Chloro-5-methylphenol. National Center for Biotechnology Information. [\[Link\]](#)
- General information on the reduction of aldehydes and ketones. (2021). YouTube. [\[Link\]](#)
- Safety Data Sheet for Methanol. (n.d.). AMP Home Page.
- **(2-Chloro-5-methylphenyl)methanol** Product Page. (n.d.). Boroncore. [\[Link\]](#)
- **(2-Chloro-5-methylphenyl)methanol** Product Page. (n.d.). HIMMED. [\[Link\]](#)
- PubChem Entry for 2-Chloro-5-methylbenzaldehyde. National Center for Biotechnology Information. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 89981-57-7|(2-Chloro-5-methylphenyl)methanol|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 2. 89981-57-7 | (2-Chloro-5-methylphenyl)methanol | Boroncore [\[boroncore.com\]](https://boroncore.com)

- 3. arctomsci.com [arctomsci.com]
- 4. chimmed.ru [chimmed.ru]
- To cite this document: BenchChem. [An In-depth Technical Guide on (2-Chloro-5-methylphenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1429583/docs#an-in-depth-technical-guide-on-2-chloro-5-methylphenyl-methanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)